

1-Bromo-4-ethylbenzene molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Bromo-4-ethylbenzene**

Cat. No.: **B134493**

[Get Quote](#)

An In-depth Guide to the Molecular Weight of **1-Bromo-4-ethylbenzene**

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's physicochemical properties is fundamental. Among these, molecular weight stands as a critical parameter, influencing everything from reaction stoichiometry to pharmacokinetic profiles. This technical guide provides a detailed examination of the molecular weight of **1-Bromo-4-ethylbenzene**, an important intermediate in organic synthesis.

Compound Overview

1-Bromo-4-ethylbenzene (CAS No: 1585-07-5) is an aromatic organic compound.^{[1][2][3]} Structurally, it consists of a benzene ring substituted with a bromine atom and an ethyl group at the para (1 and 4) positions. Its chemical formula is C₈H₉Br.^{[1][4][5][6]} This compound, also known by synonyms such as p-Bromoethylbenzene and 4-Ethylbromobenzene, serves as a versatile building block in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers.^{[1][3][4]}

Molecular Weight and Physicochemical Data

The molecular weight of a compound is the mass of one mole of that substance. It is a cornerstone for quantitative analysis in a laboratory setting. The experimentally determined and computationally verified molecular weight of **1-Bromo-4-ethylbenzene** is consistently reported in the range of 185.06 to 185.064 g/mol .^{[1][2][4][7][8][9]}

The following table summarizes the key quantitative identifiers for **1-Bromo-4-ethylbenzene**.

| Identifier | Value | Citations |
|----------------------------|-------------------------------|---|
| Molecular Formula | C_8H_9Br | [1] [4] [5] [6] |
| Molecular Weight | 185.06 g/mol | [2] [3] [4] [8] |
| Alternate Reported Weights | 185.061 g/mol , 185.064 g/mol | [1] [5] [7] [9] |
| CAS Number | 1585-07-5 | [1] [2] [3] [5] |

Experimental Protocol: Calculation of Molecular Weight

The molecular weight of **1-Bromo-4-ethylbenzene** is calculated by summing the atomic weights of its constituent atoms as dictated by its molecular formula, C_8H_9Br .

Methodology:

The calculation is based on the standard atomic weights of Carbon (C), Hydrogen (H), and Bromine (Br) as provided by the International Union of Pure and Applied Chemistry (IUPAC).

- Identify the number of atoms for each element in the molecular formula:
 - Carbon (C): 8 atoms
 - Hydrogen (H): 9 atoms
 - Bromine (Br): 1 atom
- Obtain the standard atomic weight for each element. For elements with natural isotopic variation, a conventional value is often used for routine calculations.
- Calculate the total mass for each element by multiplying the number of atoms by its atomic weight.
- Sum the total masses of all elements to determine the molecular weight of the compound.

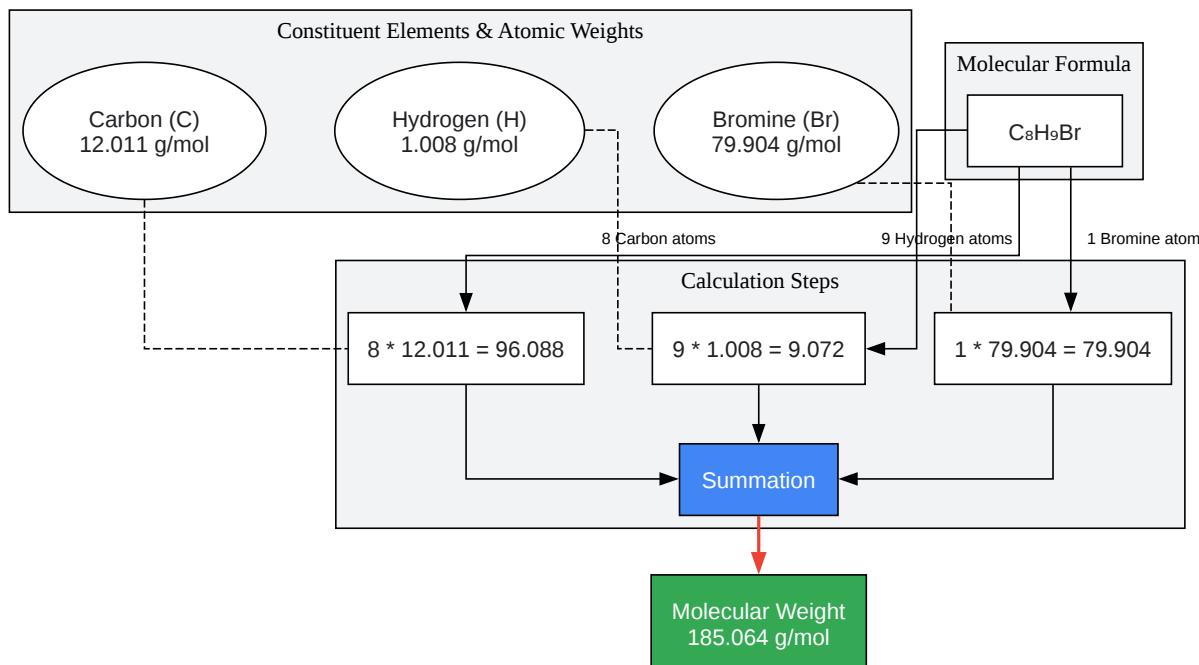
The table below lists the conventional atomic weights used for this calculation.

| Element | Symbol | Count | Atomic Weight (g/mol) | Total Contribution (g/mol) |
|----------|--------|---------|-------------------------|------------------------------|
| Carbon | C | 8 | 12.011 | 96.088 |
| Hydrogen | H | 9 | 1.008 | 9.072 |
| Bromine | Br | 1 | 79.904 | 79.904 |
| Total | | 185.064 | | |

Note: The use of slightly different standard atomic weight values can result in minor variations in the final calculated molecular weight, as seen in the reported values. For instance, using 185.06 g/mol is also widely accepted.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[8\]](#)

Logical Workflow for Molecular Weight Determination

The following diagram illustrates the logical process of calculating the molecular weight from the compound's formula and the atomic weights of its constituent elements.

[Click to download full resolution via product page](#)

Caption: Logical workflow for calculating the molecular weight of **1-Bromo-4-ethylbenzene**.

Conclusion

The molecular weight of **1-Bromo-4-ethylbenzene** is a fundamental constant, established at approximately 185.06 g/mol. This value is derived from its molecular formula, C₈H₉Br, and the standard atomic weights of its constituent elements. A precise understanding and correct application of this value are essential for accurate and reproducible research in synthetic chemistry and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Atomic Weight of Bromine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 2. 2023 Atomic Weights [iupac.qmul.ac.uk]
- 3. Standard atomic weight - Wikipedia [en.wikipedia.org]
- 4. 1-Bromo-4-ethylbenzene | C8H9Br | CID 15313 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Benzene, 1-bromo-4-ethyl- [webbook.nist.gov]
- 6. echemi.com [echemi.com]
- 7. Bromine - Wikipedia [en.wikipedia.org]
- 8. 1-ブロモ-4-エチルベンゼン 97% | Sigma-Aldrich [sigmaaldrich.com]
- 9. 1-Bromo-4-ethylbenzene, 99% | Fisher Scientific [fishersci.ca]
- To cite this document: BenchChem. [1-Bromo-4-ethylbenzene molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b134493#1-bromo-4-ethylbenzene-molecular-weight\]](https://www.benchchem.com/product/b134493#1-bromo-4-ethylbenzene-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com